

Literature review of analytical applications of Pyridine-3-azo-p-dimethylaniline

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Compound of Interest

Compound Name: Pyridine-3-azo-p-dimethylaniline

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Navigating the Analytical Landscape of Pyridylazo Dyes: A Comparative Guide

For researchers, scientists, and professionals in drug development, the selection of appropriate analytical reagents is paramount for accurate and reliable quantification of target analytes. This guide provides a comparative overview of **Pyridine-3-azo-p-dimethylaniline** and its analogues as spectrophotometric reagents, with a particular focus on the determination of metal ions, a critical aspect of pharmaceutical and environmental analysis.

While direct, published analytical applications of **Pyridine-3-azo-p-dimethylaniline** are notably scarce in current scientific literature, the potential utility of this compound class can be effectively demonstrated through a closely related structural analogue: (2-(pyridin-3-yldiazenyl)naphthalen-1-ol) (HPYNA). This compound shares the core pyridin-3-yl-azo functional group, which is responsible for the chromogenic and chelating properties leveraged in spectrophotometric analysis.

This guide will therefore use HPYNA as a representative pyridin-3-yl-azo dye to compare its potential performance against well-established, alternative reagents for a common analyte: copper(II). The chosen alternatives for this comparison are 4-(2-pyridylazo)resorcinol (PAR) and Dithizone, both widely recognized for their efficacy in the spectrophotometric determination of metal ions.



Comparative Analysis of Spectrophotometric Reagents for Copper(II) Determination

The following table summarizes the key quantitative performance parameters of the proxy pyridin-3-yl-azo dye (HPYNA) and the two alternative reagents, PAR and Dithizone, for the spectrophotometric determination of copper(II). This data is essential for researchers to assess the sensitivity, range, and applicability of each reagent for their specific analytical needs.

Parameter	(2-(pyridin-3- yldiazenyl)naphthal en-1-ol) (HPYNA) (Proxy)	4-(2- Pyridylazo)resorcin ol (PAR)	Dithizone
Analyte	Copper(II)	Copper(II), Zinc(II), and other divalent cations[1][2]	Copper(II)
λmax (nm)	644	495 - 500[3][4]	550[5]
Molar Absorptivity (ϵ) (L mol ⁻¹ cm ⁻¹)	Data not available	7.62 x 10 ⁴ [3][4]	3.06 x 10⁴[6]
Linear Range	Data not available	0.1 - 25 μΜ	1.0 x 10 ⁻⁶ - 9.0 x 10 ⁻⁶ M[6]
Limit of Detection (LOD)	Data not available	0.08 μΜ	12 ng/mL[6]
Optimal pH	7.0	10[3][4]	1.4[6]
Stoichiometry (M:L)	1:2	1:2[3][4]	1:2[6]
Key Features	Forms a stable complex with Cu(II); potential for use in biological samples.	High sensitivity and widely applicable to various metal ions; can be used for simultaneous determination.[1]	Established method, but can be subject to interference from other metals.



Experimental Protocols

Detailed methodologies are crucial for the reproducibility of analytical results. Below are the experimental protocols for the determination of copper(II) using the proxy reagent HPYNA and the established alternative, 4-(2-pyridylazo)resorcinol (PAR).

Protocol for Copper(II) Determination using (2-(pyridin-3-yldiazenyl)naphthalen-1-ol) (HPYNA)

This protocol is based on the methodology for the spectrophotometric micro-determination of copper(II) using the pyridin-3-yl-azo analogue, HPYNA.

- Reagent Preparation:
 - Prepare a stock solution of copper(II) by dissolving a known weight of a copper salt (e.g., CuSO₄·5H₂O) in deionized water to a concentration of 100 mg/L.
 - Synthesize HPYNA by the coupling reaction of diazotized 3-aminopyridine with 1-naphthol.
 - Prepare a working solution of the HPYNA reagent in a suitable solvent, such as ethanol.
- Sample Preparation:
 - To an aliquot of the sample solution containing copper(II), add the HPYNA reagent solution.
 - Add 3 mL of deionized water.
 - Adjust the pH of the solution to 7.0 using a suitable buffer.
- Measurement:
 - Transfer the solution to a UV-Vis cuvette and dilute to a final volume of 3.5 mL with ethanol.
 - Measure the absorbance of the solution at 644 nm at 25 °C against a reagent blank.
- Calibration:



- Prepare a series of standard solutions of copper(II) of known concentrations.
- Follow steps 2 and 3 for each standard to construct a calibration curve of absorbance versus concentration.
- Determine the concentration of copper(II) in the unknown sample by interpolating its absorbance on the calibration curve.

Protocol for Copper(II) Determination using 4-(2-Pyridylazo)resorcinol (PAR)

This protocol is a well-established method for the highly sensitive determination of copper(II).[3] [4]

- Reagent Preparation:
 - Prepare a stock solution of copper(II) (e.g., 1×10^{-3} M) from a standard copper salt.
 - Prepare a solution of 4-(2-pyridylazo)resorcinol (PAR) in deionized water.
 - Prepare a phosphate buffer solution with a pH of 10.
 - If necessary, prepare a solution of a masking agent such as EDTA.
- Sample Preparation:
 - To a volumetric flask, add an aliquot of the sample solution containing copper(II).
 - Add the phosphate buffer to maintain the pH at 10.
 - Add the PAR reagent solution. The molar ratio of PAR to the expected maximum copper concentration should be at least 2:1.
 - If interfering ions are present, add the EDTA solution.
 - Dilute to the final volume with deionized water.
- Measurement:



- Allow the color to develop for a specified time (e.g., 15-30 minutes).
- Measure the absorbance of the Cu(PAR)₂ complex at a wavelength between 495-500 nm against a reagent blank.[3][4]

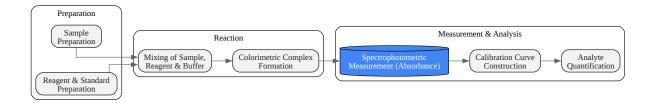
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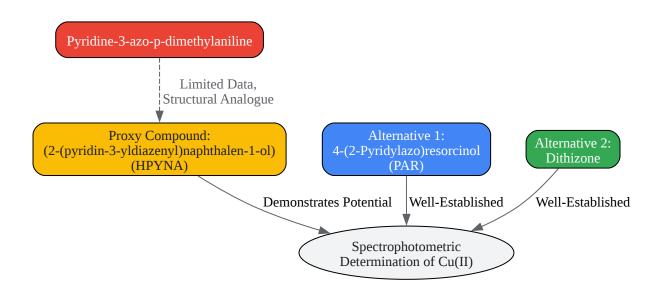
- Prepare a series of copper(II) standard solutions covering the expected concentration range of the sample (e.g., 0.1 to 25 μM).
- Treat each standard according to the sample preparation procedure.
- Construct a calibration curve by plotting absorbance versus the concentration of the standards.
- Determine the concentration of copper(II) in the sample from the calibration curve.

Visualizing Analytical Workflows and Relationships

To further clarify the processes and logical connections discussed, the following diagrams are provided in the DOT language for Graphviz.







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